

Spectroscopic Profile of 4-Hydroxycarbazeran: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: 4-Hydroxycarbazeran

CAS No.: 96724-43-5

Cat. No.: B583111

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This technical guide provides a comprehensive overview of the key spectroscopic data for **4-Hydroxycarbazeran**, a significant metabolite of the phosphodiesterase inhibitor Carbazeran. [1] While a complete set of publicly available, experimentally-derived spectra for this specific molecule is not readily accessible, this document, grounded in established spectroscopic principles and data from analogous compounds, offers a robust predictive analysis. This guide is intended to support researchers, scientists, and drug development professionals in the identification, characterization, and quantification of this compound.

Molecular Structure and Functional Group Analysis

A thorough understanding of the molecular structure of **4-Hydroxycarbazeran** is fundamental to interpreting its spectroscopic data. The molecule's IUPAC name is [1-(6,7-dimethoxy-4-oxo-3H-phthalazin-1-yl)piperidin-4-yl] N-ethylcarbamate, with the molecular formula $C_{18}H_{24}N_4O_5$. [2]

Key functional groups that will dominate the spectroscopic features include:

- A disubstituted aromatic ring (part of the phthalazinone system)
- Two methoxy groups ($-OCH_3$) attached to the aromatic ring
- A cyclic amide (lactam) within the phthalazinone core

- A tertiary amine within the piperidine ring
- A carbamate group (-O-C(=O)-NH-)
- An ethyl group (-CH₂CH₃) attached to the carbamate nitrogen
- Aliphatic methylene (-CH₂-) and methine (-CH-) groups in the piperidine ring

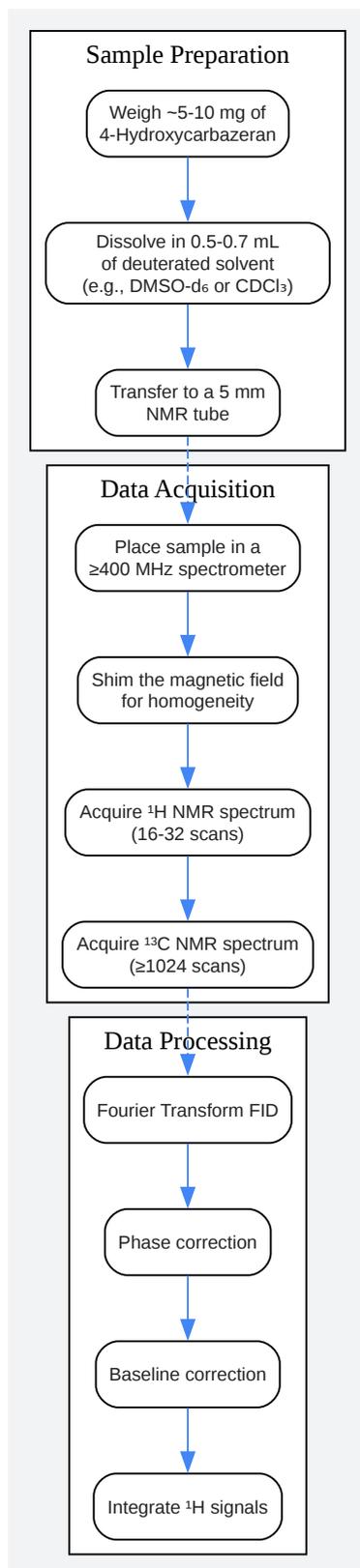
Caption: Molecular structure of **4-Hydroxycarbazeran** highlighting key functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the elucidation of the structure of organic molecules. For a molecule of this complexity, both ¹H and ¹³C NMR, along with two-dimensional techniques (like COSY and HSQC), would be essential for unambiguous assignment.

Experimental Protocol: NMR Analysis

The following outlines a standard protocol for acquiring high-resolution NMR data for a drug metabolite like **4-Hydroxycarbazeran**.



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Sources

- 1. Oxidative metabolism of carbazeran in vitro by liver cytosol of baboon and man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 4-Hydroxycarbazeran | C18H24N4O5 | CID 53320800 - PubChem [pubchem.ncbi.nlm.nih.gov]
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